

Application Notes and Protocols: Calculating DTPA-BMA Concentration from MRI Signal Intensity

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Compound of Interest

Compound Name: DTPA-BMA
CAS No.: 119895-95-3
Cat. No.: B040064

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Gadolinium-based contrast agents (GBCAs) are routinely used in magnetic resonance imaging (MRI) to enhance the visualization of tissues and lesions.^[1] For quantitative applications, such as pharmacokinetic modeling in drug development and physiological tissue assessment, it is crucial to determine the in vivo concentration of these agents. Gadodiamide (**DTPA-BMA**), a non-ionic, linear gadolinium chelate, is one such commonly used contrast agent.^{[2][3]}

This document provides a detailed guide on the principles and practical methods for calculating the concentration of **DTPA-BMA** from MRI signal intensity. The core principle relies on the linear relationship between the change in the longitudinal relaxation rate ($R1 = 1/T1$) of water protons and the concentration of the paramagnetic contrast agent.^{[4][5]}

Theoretical Background: The Principle of Relaxivity

The presence of a paramagnetic substance like gadolinium shortens the T1 and T2 relaxation times of nearby water protons.[4] For T1-weighted imaging, the dominant effect at clinically relevant concentrations is the shortening of T1.[4] The change in the relaxation rate (R1) is directly proportional to the concentration of the GBCA. This relationship is described by the following equation:

$$1/T1_{\text{post}} = 1/T1_{\text{pre}} + r1 * [C][4][5]$$

Where:

- T1post is the longitudinal relaxation time after contrast agent administration.
- T1pre is the baseline longitudinal relaxation time before contrast agent administration.
- r1 is the T1 relaxivity of the contrast agent, a constant that reflects the agent's efficiency in shortening T1. It is typically measured in units of L mmol⁻¹ s⁻¹. [4]
- [C] is the concentration of the contrast agent in mmol/L.

By measuring T1 values before and after the injection of **DTPA-BMA**, and by knowing the specific T1 relaxivity (r1) of **DTPA-BMA** under the given experimental conditions (e.g., magnetic field strength, temperature, tissue type), the concentration [C] can be calculated as:

$$[C] = (1/T1_{\text{post}} - 1/T1_{\text{pre}}) / r1$$

Quantitative Data: T1 Relaxivity of DTPA-BMA (Gadodiamide)

The T1 relaxivity (r1) of **DTPA-BMA** is not a universal constant and is influenced by several factors including the magnetic field strength, temperature, and the composition of the surrounding medium (e.g., saline, plasma, or whole blood). The following tables summarize reported r1 values for **DTPA-BMA** under various conditions.

Magnetic Field (T)	Medium	Temperature (°C)	T1 Relaxivity (r1) (L mmol ⁻¹ s ⁻¹)	Reference
1.5	Aqueous Solution	21-50	Similar to Gd-DTPA	[6]
1.5	Plasma	21-50	Similar to Gd-DTPA	[6]
1.5	-	-	4.0 - 4.6	[2]
4.7	Injured Rat Brain	36	2.8	[7]
4.7	Saline/Albumin	21	4.0 - 4.9	[7]
4.7	Saline/Albumin	37	3.4 - 4.5	[7]

Note: It is highly recommended to determine the specific relaxivity for the experimental setup being used, as variations in scanner hardware and software can influence the results.

Experimental Protocols

Protocol 1: In Vitro Determination of DTPA-BMA T1 Relaxivity using a Phantom

This protocol describes the preparation of a phantom with varying concentrations of **DTPA-BMA** to determine its T1 relaxivity (r1) at a specific magnetic field strength and temperature.

Materials:

- **DTPA-BMA** (Gadodiamide) solution of known concentration (e.g., 0.5 mmol/mL)
- Distilled water or saline solution (0.9% NaCl)
- A set of MRI-compatible tubes or vials (e.g., 15 mL or 50 mL centrifuge tubes)
- Volumetric flasks and pipettes for accurate dilutions
- MRI scanner

- Software for T1 map reconstruction and analysis

Procedure:

- Phantom Preparation:
 - Prepare a series of dilutions of the **DTPA-BMA** stock solution in distilled water or saline to achieve a range of concentrations (e.g., 0, 0.1, 0.25, 0.5, 0.75, 1.0, 1.5, 2.0 mmol/L).[\[5\]](#)
 - Ensure precise preparation of each concentration using volumetric glassware.
 - Transfer each concentration into a separate, clearly labeled MRI-compatible tube.
 - Arrange the tubes in a phantom holder to be placed within the MRI head coil.
 - Allow the phantom to equilibrate to the scanner room temperature before imaging.
- MRI Acquisition:
 - Place the phantom in the isocenter of the MRI scanner.
 - Acquire T1 maps of the phantom using a suitable T1 mapping sequence (e.g., Inversion Recovery Spin Echo, Variable Flip Angle).[\[6\]](#)[\[8\]](#)
 - Ensure the imaging parameters are appropriate for the expected range of T1 values.
- Data Analysis:
 - Reconstruct the T1 maps from the acquired MRI data.
 - For each tube in the phantom, draw a region of interest (ROI) in a central slice to avoid susceptibility artifacts from the tube walls.
 - Measure the mean T1 value within the ROI for each concentration.
 - Calculate the relaxation rate R1 ($1/T1$) for each concentration.
 - Plot the relaxation rate (R1) on the y-axis against the **DTPA-BMA** concentration ($[C]$) on the x-axis.

- Perform a linear regression analysis on the data points. The slope of the resulting line represents the T1 relaxivity (r_1) in $L\text{ mmol}^{-1}\text{ s}^{-1}$.[\[9\]](#)

Protocol 2: In Vivo Quantification of DTPA-BMA Concentration

This protocol outlines the steps for calculating the concentration of **DTPA-BMA** in a region of interest (ROI) in vivo using T1 mapping.

Procedure:

- Pre-Contrast Imaging:
 - Position the subject in the MRI scanner.
 - Acquire a baseline T1 map of the region of interest before the administration of **DTPA-BMA**. This provides the T1pre value for each voxel.[\[5\]](#)
- Contrast Agent Administration:
 - Administer a standard dose of **DTPA-BMA** intravenously (e.g., 0.1 mmol/kg body weight).[\[2\]](#)
- Post-Contrast Imaging:
 - Acquire a series of T1 maps of the same region of interest at one or more time points after contrast administration. This provides the T1post values.[\[5\]](#)
- Data Analysis and Concentration Mapping:
 - Co-register the pre- and post-contrast T1 maps to ensure accurate voxel-wise comparison.
 - For each voxel, calculate the change in relaxation rate ($\Delta R_1 = 1/T_{1\text{post}} - 1/T_{1\text{pre}}$).
 - Using the predetermined T1 relaxivity (r_1) of **DTPA-BMA** for the specific tissue and field strength, calculate the concentration of **DTPA-BMA** in each voxel using the formula: $[C] = \Delta R_1 / r_1$.

- This will generate a quantitative map of **DTPA-BMA** concentration within the imaged tissue.

Visualizations

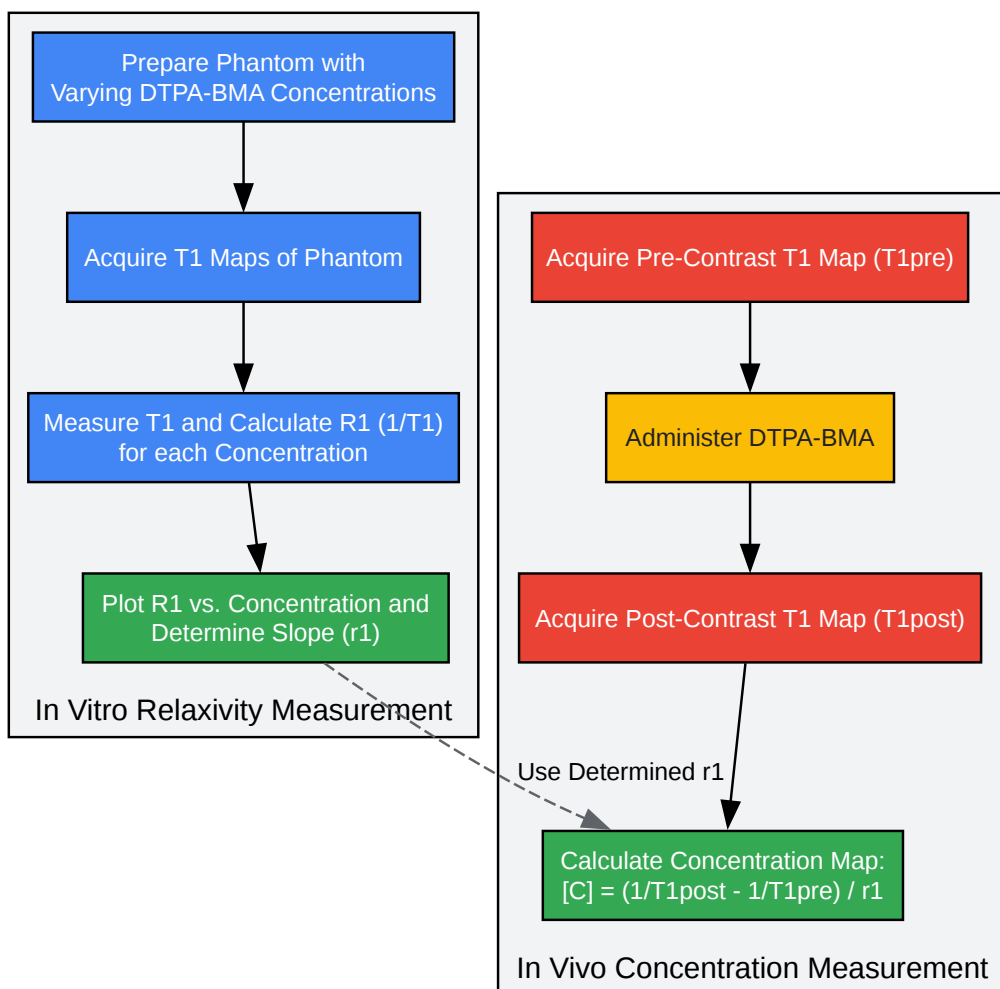
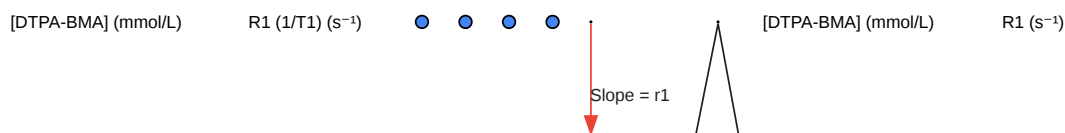


Figure 1: Workflow for Calculating DTPA-BMA Concentration

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Caption: Experimental workflow for determining **DTPA-BMA** concentration.



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Caption: Linear relationship between R1 and contrast agent concentration.

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